

# An In-depth Technical Guide to the Safety of 1-Bromo-3-iodopropane

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## Compound of Interest

Compound Name: 1-Bromo-3-iodopropane

Cat. No.: B1590499

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This document provides a comprehensive overview of the safety information for **1-Bromo-3-iodopropane** (CAS No: 22306-36-1), a bifunctional organohalide commonly utilized as a building block in organic synthesis, particularly in the development of pharmaceutical compounds. The following sections detail its chemical and physical properties, hazard classifications, toxicological data, and essential protocols for safe handling, storage, and emergency response.

## Chemical and Physical Properties


**1-Bromo-3-iodopropane** is a colorless to light yellow liquid with a strong, pungent odor.<sup>[1][2]</sup> It is insoluble in water but soluble in organic solvents like alcohol and ether.<sup>[1]</sup> A summary of its key quantitative properties is presented below.

Property	Value	Source(s)
Molecular Formula	C <sub>3</sub> H <sub>6</sub> BrI	[1][3][4]
Molecular Weight	248.89 g/mol	[3][4]
CAS Number	22306-36-1	[3][4][5]
Boiling Point	46-47 °C @ 1.1 Torr	[2][4]
Density (Predicted)	2.261 ± 0.06 g/cm <sup>3</sup>	[2][4]
Appearance	Colorless to light yellow liquid	[1][2]

## Hazard Identification and GHS Classification




The Globally Harmonized System (GHS) classification for **1-Bromo-3-iodopropane** indicates it is a flammable liquid.[3][5] However, data from some suppliers suggest a broader range of hazards. Both classifications are presented for a comprehensive risk assessment.

### 2.1 Consensus GHS Classification

Classification	Code	Description
Flammable Liquids	Category 3	Flammable liquid and vapor
Signal Word	Warning	
Pictogram		
Hazard Statement	H226	Flammable liquid and vapour. [2][3][5]

### 2.2 Extended GHS Classification (Supplier-Specific)

Some suppliers provide a more extensive hazard profile, which may be based on internal data or structural analogies.

Classification	Code	Description
Flammable Liquids	Category 2/3	Highly flammable liquid and vapour
Acute Toxicity, Oral	Category 4	Harmful if swallowed
Skin Corrosion/Irritation	Category 2	Causes skin irritation
Serious Eye Damage/Irritation	Category 2	Causes serious eye irritation
Germ Cell Mutagenicity	Category 2	Suspected of causing genetic defects
Specific Target Organ Toxicity (Single)	Category 1	Causes damage to organs
Specific Target Organ Toxicity (Repeated)	Category 2	May cause damage to organs through prolonged or repeated exposure
Hazardous to the Aquatic Environment	Chronic 2	Toxic to aquatic life with long lasting effects
Signal Word	Danger	
Pictograms	 ,  ,  , 환경	
Hazard Statements	H225/H226, H302, H315, H319, H341, H370, H373, H411	[6]

### 2.3 Precautionary Statements (P-Statements)

A summary of precautionary measures is provided below, corresponding to the consensus H226 classification.

Type	Code	Statement
Prevention	P210	Keep away from heat, hot surfaces, sparks, open flames and other ignition sources. No smoking.[5]
P233	Keep container tightly closed. [5]	
P240	Ground and bond container and receiving equipment.[5]	
P241	Use explosion-proof electrical/ventilating/lighting equipment.[5]	
P242	Use non-sparking tools.[5]	
P243	Take action to prevent static discharges.[5]	
P280	Wear protective gloves/protective clothing/eye protection/face protection.[5]	
Response	P303+P361+P353	IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water. [5]
P370+P378	In case of fire: Use appropriate media to extinguish.[5]	
Storage	P403+P235	Store in a well-ventilated place. Keep cool.[5]
Disposal	P501	Dispose of contents/container in accordance with local regulations.[5]

## Toxicological Information

Direct and comprehensive toxicological data for **1-Bromo-3-iodopropane** is not readily available in the reviewed literature. It is generally described as being slightly toxic and irritating. [1] For risk assessment, data from structurally similar compounds, such as 1-bromo-3-chloropropane and 1-bromopropane, are often used as surrogates.

Substance	Test	Route	Species	Result	Source(s)
1-Bromo-3-chloropropane	LD <sub>50</sub>	Oral	Rat	930 mg/kg	[7]
1-Bromo-3-chloropropane	LC <sub>50</sub> (4h)	Inhalation	Rat	5668 mg/m <sup>3</sup>	[7]
1-Bromopropane	LC <sub>50</sub> (4h)	Inhalation	Rat	14,374 ppm	[8]

Note: The data above is for structurally related compounds and should be used for estimation purposes only. All handling procedures should assume the compound is hazardous.

## Safe Handling and Emergency Protocols

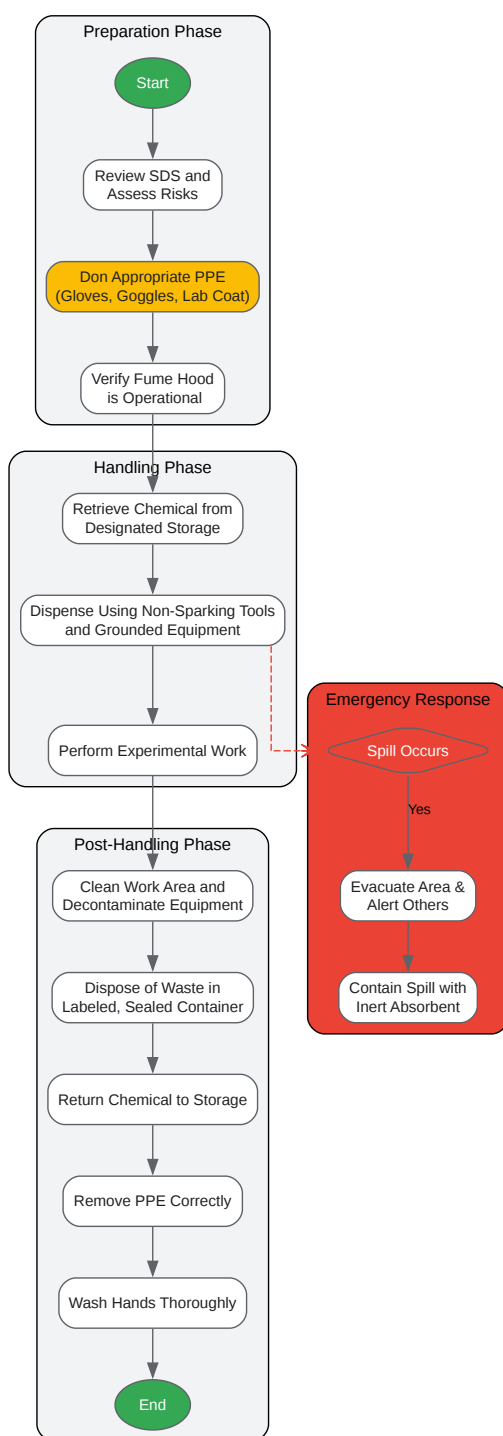
### 4.1 Personal Protective Equipment (PPE) and Handling

Proper handling is critical to minimize exposure. Always work in a well-ventilated area, preferably within a certified chemical fume hood.[5] Avoid all personal contact, including inhalation of vapors.[7][9]

- Eye/Face Protection: Wear chemical safety goggles and/or a face shield that complies with OSHA 29 CFR 1910.133 or European Standard EN166.
- Skin Protection: Wear appropriate protective gloves (e.g., nitrile rubber) and clothing to prevent skin exposure.[10]

- Respiratory Protection: If exposure limits are exceeded or irritation occurs, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[10]
- General Hygiene: Wash hands thoroughly after handling. Do not eat, drink, or smoke in work areas.[10]

The logical workflow for safely handling this chemical is depicted below.



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Caption: Workflow for Safe Handling of **1-Bromo-3-iodopropane**.

## 4.2 Storage, Spill, and Fire Response

- **Storage:** Store in a tightly closed container in a dry, cool, and well-ventilated place away from heat, sparks, and open flames.<sup>[5][10]</sup> Protect from light and keep in a dark place.<sup>[2]</sup> Incompatible materials include strong oxidizing agents, strong bases, and some metals.<sup>[7][10]</sup>
- **Spill Response:** Evacuate personnel to a safe area.<sup>[5]</sup> Remove all sources of ignition.<sup>[10]</sup> Absorb the spill with an inert material (e.g., sand, vermiculite) and collect it into a labeled container for disposal.<sup>[9]</sup> Use non-sparking tools during cleanup.<sup>[9]</sup>
- **Fire Response:** Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide to extinguish a fire.<sup>[9]</sup> Vapors are flammable and may form explosive mixtures with air.<sup>[10]</sup>

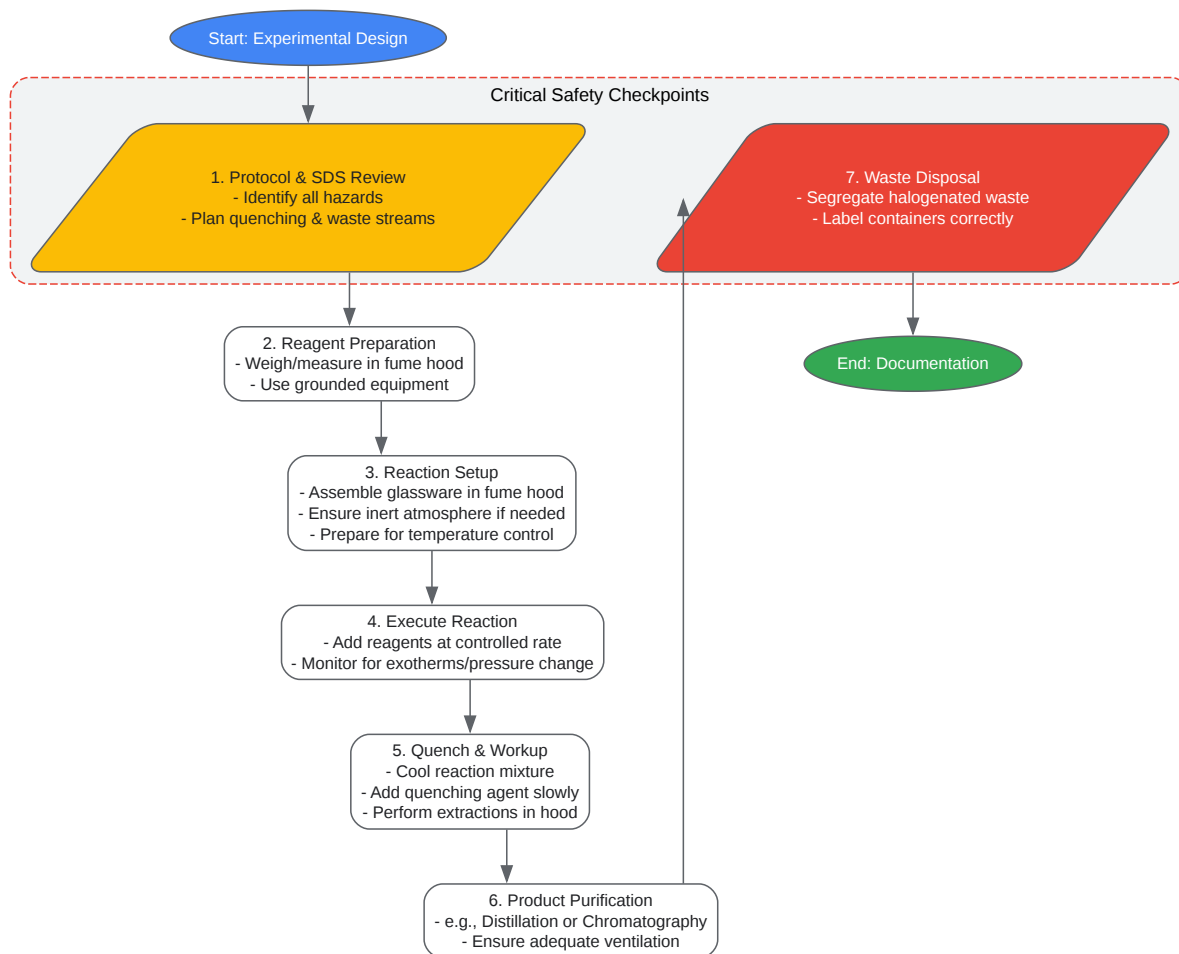
#### 4.3 First-Aid Measures

- **Inhalation:** Move the victim to fresh air. If breathing is difficult, administer oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.<sup>[5]</sup>
- **Skin Contact:** Immediately remove all contaminated clothing. Wash the affected area with soap and plenty of water. Seek medical attention.<sup>[5]</sup>
- **Eye Contact:** Rinse cautiously with water for at least 15 minutes, removing contact lenses if present and easy to do. Seek immediate medical attention.<sup>[5]</sup>
- **Ingestion:** Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Seek immediate medical attention.<sup>[5]</sup>

## Experimental Workflow Considerations

While specific experimental protocols for safety testing were not available, a generalized workflow for a typical synthetic reaction involving **1-Bromo-3-iodopropane** is presented below. This diagram highlights critical safety checkpoints that must be integrated into any experimental plan.





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Caption: General Experimental Workflow with Safety Checkpoints.

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## References

- 1. chembk.com [chembk.com]
- 2. 1-BROMO-3-IODOPROPANE | 22306-36-1 [m.chemicalbook.com]
- 3. 1-Bromo-3-iodopropane | C<sub>3</sub>H<sub>6</sub>BrI | CID 12454502 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 1-BROMO-3-IODOPROPANE CAS#: 22306-36-1 [m.chemicalbook.com]
- 5. echemi.com [echemi.com]
- 6. 22306-36-1|1-Bromo-3-iodopropane|BLD Pharm [bldpharm.com]
- 7. datasheets.scbt.com [datasheets.scbt.com]
- 8. HEALTH EFFECTS - Toxicological Profile for 1-Bromopropane - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 9. sdfine.com [sdfine.com]
- 10. fishersci.com [fishersci.com]
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